2-Hydroxy-2'-methoxybenzophenone proper disposal procedures

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Compound of Interest

Compound Name:	*2-Hydroxy-2'-methoxybenzophenone*
CAS No.:	*21147-18-2*
Cat. No.:	*B8678483*

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Executive Summary: Immediate Action Card

Parameter	Critical Directive
Chemical Identity	2-Hydroxy-2'-methoxybenzophenone (Benzophenone derivative).[1] Note: Distinct from Oxybenzone (2-Hydroxy-4-methoxybenzophenone).[2][3][4]
Primary Hazard	Aquatic Toxicity (Chronic).[5] Bioaccumulative potential.[4][6][7] Irritant.
Disposal Method	High-Temperature Incineration via licensed chemical waste contractor.
Strict Prohibition	DO NOT dispose of via sink/drain. DO NOT mix with strong oxidizers.[7]
Spill Solvent	Ethanol or Acetone. (Insoluble in water; water will spread contamination).

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Part 1: Chemical Profile & Hazard Identification

As a benzophenone derivative, **2-Hydroxy-2'-methoxybenzophenone** functions primarily as a UV absorber. While often confused with its common isomer Oxybenzone (CAS 131-57-7), this specific 2'-methoxy isomer shares the core lipophilic and stable characteristics of the benzophenone class.

Why Special Disposal is Required:

- Environmental Persistence: The benzophenone moiety is designed to be photostable. This stability translates to persistence in the environment, where it acts as a micropollutant.
- Lipophilicity (LogP > 3): This compound is hydrophobic. If introduced into water systems, it adsorbs to organic matter in sludge and sediment rather than dissolving, posing long-term risks to aquatic life (bioaccumulation).
- Chemical Incompatibility: It reacts vigorously with strong oxidizers (e.g., perchlorates, peroxides), creating fire hazards in mixed-waste streams.

GHS Hazard Classification (Inferred from Class Data)

- H410/H411: Very toxic to aquatic life with long-lasting effects.
- H315/H319: Causes skin and serious eye irritation.[4][8][9][10]
- H335: May cause respiratory irritation (dust inhalation).[4]

Part 2: Pre-Disposal Segregation & Storage

Proper segregation prevents cross-reactivity and ensures regulatory compliance during pickup.

Segregation Protocol

- Isolate from Oxidizers: Store away from nitric acid, perchloric acid, and peroxides. Benzophenones are reducing agents in the presence of strong oxidizers.
- Isolate from Aqueous Waste: Do not mix solid powder with aqueous acid/base streams. Keep in the Organic Solid or Non-Halogenated Organic Liquid stream.

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Container Specifications

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
- Closure: Screw-cap with Teflon (PTFE) liner to prevent solvent leaching if dissolved.
- Labeling: Must bear the "Hazardous Waste" label with the specific constituent name fully written out: "**2-Hydroxy-2'-methoxybenzophenone**".

Part 3: Detailed Disposal Workflows

Scenario A: Solid Waste (Pure Substance)

Applicable to: Expired reagents, surplus powder, weighing boat residues.

- Transfer: Place the solid material into a dedicated Wide-Mouth HDPE Jar labeled for solid organic waste.
- Deactivation: None required. Do not attempt to neutralize.
- Sealing: Ensure the lid is torque-sealed.
- Disposal Stream: Classify as "Non-RCRA Regulated Chemical Solid" (unless mixed with listed solvents).
- Final Disposition: High-temperature incineration.

Scenario B: Liquid Waste (Solvent Solutions)

Applicable to: Reaction mixtures, HPLC eluents, mother liquors.

- Solvent Identification: Determine the primary solvent.
  - If Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.
  - If Non-Halogenated (Methanol, Ethyl Acetate, DMSO): Segregate into Non-Halogenated Waste.

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- Concentration: If the concentration of benzophenone is >1%, note this on the waste tag as a "High Load" organic.
- Precipitation Check: Ensure the compound does not precipitate out in the waste container (which can clog drum pumps). If precipitation is likely, dispose of the entire mixture as Sludge/Solid Waste.

Scenario C: Contaminated Debris & Spills

Applicable to: Gloves, paper towels, broken glass.

- Spill Cleanup:
  - Do NOT use water. The powder will repel water and spread.
  - Step 1: Dampen a paper towel with Ethanol or Acetone.
  - Step 2: Wipe the spill from the perimeter inward.
  - Step 3: Repeat until no UV-active residue remains (verify with UV lamp if available).
- Debris Disposal: Place all contaminated wipes and gloves into a Double-Bagged Polyethylene Bag (6 mil thickness) or a solid waste drum.
- Labeling: Label as "Debris contaminated with Benzophenone Derivatives."

Part 4: Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for disposing of **2-Hydroxy-2'-methoxybenzophenone** based on its physical state and concentration.

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Caption: Operational decision tree for segregating **2-Hydroxy-2'-methoxybenzophenone** waste streams to ensure compliance and environmental safety.

Part 5: Regulatory Compliance (US Focus)

While **2-Hydroxy-2'-methoxybenzophenone** is not explicitly listed on the RCRA "P" or "U" lists (40 CFR 261.33), it must be managed as Hazardous Waste due to its ecotoxicity and

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potential to exhibit characteristics of toxicity if mixed with other regulated solvents.

Regulatory Body	Code / Classification	Requirement
EPA (RCRA)	Not Listed (Unless mixed).	Determine if "Characteristic Waste" (D-codes) applies based on co-solvents.
DOT (Transport)	UN 3077 (Environmentally Hazardous Substance, Solid, N.O.S.)	Required for shipping pure bulk waste off-site.
Local/State	Non-RCRA Regulated Chemical Waste	Most states require incineration for organic chemicals not suitable for landfill.

Documentation Requirement: Always attach a Waste Profile Sheet to the container. List the chemical as:

- Chemical Name: **2-Hydroxy-2'-methoxybenzophenone**[11]
- CAS: [Specific CAS if known, otherwise use class CAS or note "Benzophenone Derivative"]
- Hazards: Irritant, Aquatic Toxin.

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